

Comparative Stability Guide: Ethyl 3-propylhex-2-enoate and Positional Isomers

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Compound of Interest

Compound Name: Ethyl 3-propylhex-2-enoate

CAS No.: 10297-63-9

Cat. No.: B2751975

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Executive Summary & Structural Analysis

This guide evaluates the stability profile of **Ethyl 3-propylhex-2-enoate** (CAS: 10297-63-9), a critical intermediate in the synthesis of branched lipids for lipid nanoparticles (LNPs) and pharmaceutical delivery systems.

Critical Structural Insight (Symmetry): Before analyzing stability, it is imperative to address the stereochemistry. The IUPAC name defines a hex-2-enoate chain with a propyl substituent at the C3 position.

- **C3 Substituents:** The C3 carbon is bonded to the ethyl ester moiety (via C2), a propyl group (the substituent), and the remaining propyl chain of the hexanoate backbone (C4–C6).
- **Symmetry Consequence:** Since C3 is bonded to two identical n-propyl groups, the molecule does not exhibit geometric () isomerism. The double bond is symmetric.

Therefore, this guide focuses on the comparative stability of the Target Molecule (

-unsaturated) against its Regioisomers (

-unsaturated), which represent the primary degradation impurities (deconjugated isomers) encountered during synthesis and storage.

Comparative Overview: Target vs. Isomeric Impurities

Feature	Target: 2-Enoate (	Isomer: 3-Enoate (	Isomer: 4-Enoate (
	)	)	)
Structure	Conjugated System (	Deconjugated	Deconjugated
	)	(Isolated Alkene)	(Isolated Alkene)
Thermodynamic Stability	High (Resonance Stabilization)	Low (+2–4 kcal/mol less stable)	Low
UV Absorbance	Strong	Weak/Negligible >210	Weak/Negligible >210
	nm	nm	nm
Formation Pathway	Horner-Wadsworth-Emmons (HWE)	Acid/Base catalyzed migration	Prolonged migration
Reactivity	Susceptible to Michael Addition (Low*)	Prone to Oxidation/Polymerization	Prone to Oxidation

*Note: Steric hindrance from the geminal propyl groups at C3 significantly reduces Michael acceptor reactivity compared to linear analogs.

Thermodynamic & Chemical Stability Profile

Conjugation and Isomerization

The 2-enoate form is the thermodynamic product due to the conjugation of the alkene

-system with the ester carbonyl. However, under acidic conditions or photo-irradiation, the double bond can migrate to the 3,4-position (deconjugation).

- Mechanism: Protonation of the carbonyl oxygen lowers the

of the

-protons (on the propyl chains), facilitating deprotonation and double bond migration.

- **Equilibrium:** In the absence of kinetic traps, equilibrium heavily favors the 2-enoate (>95:5 ratio).
- **Risk Factor:** During hydrolysis or workup, transient formation of the 3-enoate can occur, which is more susceptible to oxidation.

Hydrolytic Stability (Steric Shielding)

Ethyl 3-propylhex-2-enoate exhibits superior hydrolytic stability compared to linear

-unsaturated esters (e.g., Ethyl crotonate).

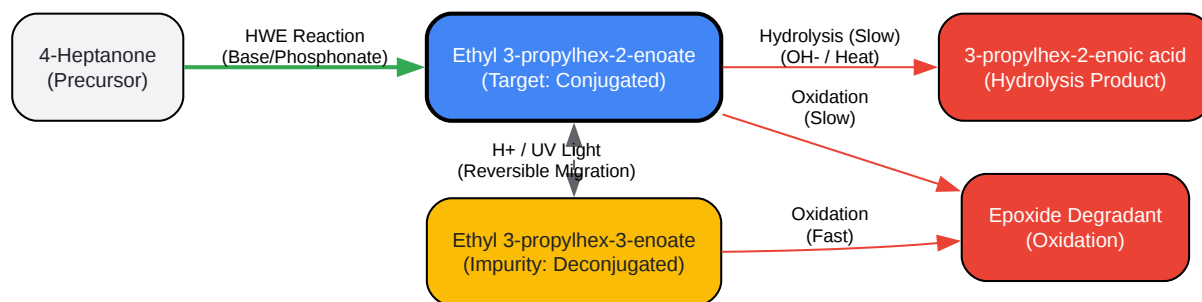
- **Causality:** The two bulky propyl groups at C3 create a "steric umbrella," shielding the carbonyl carbon from nucleophilic attack by water or hydroxide ions.
- **Implication:** Standard saponification protocols require elevated temperatures (C) or stronger bases (e.g., LiOH in THF/Water) compared to unhindered esters.

Oxidation and Polymerization

- **Oxidation:** The electron-rich nature of the tri-substituted alkene makes it susceptible to epoxidation by peroxy acids or ozonolysis. The 3-enoate isomer is significantly more reactive toward singlet oxygen due to the lack of electron-withdrawing conjugation.
- **Polymerization:** Radical polymerization is inhibited by the steric bulk at the -position. Unlike acrylates, this molecule is unlikely to auto-polymerize at room temperature, eliminating the need for high levels of stabilizers (e.g., MEHQ) during standard storage.

Visualization: Degradation & Isomerization Pathways

The following diagram illustrates the synthesis, equilibrium with the deconjugated isomer, and irreversible degradation pathways.



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Figure 1: Stability landscape showing the reversible isomerization to the labile 3-enoate and irreversible hydrolysis/oxidation pathways.

Experimental Validation Protocols

To validate the stability of your specific lot, use the following self-validating protocols. These are designed to detect the specific "isomeric drift" (2-enoate

3-enoate) and hydrolysis.

Protocol A: Forced Degradation (Stress Testing)

Objective: Determine the half-life (

) and primary degradation mode.

- Preparation: Prepare a 1 mg/mL solution of **Ethyl 3-propylhex-2-enoate** in Acetonitrile/Water (50:50).
- Conditions:
 - Acid Stress: Add 1.0 M HCl (Final conc. 0.1 M). Incubate at 60°C.
 - Base Stress: Add 1.0 M NaOH (Final conc. 0.1 M). Incubate at 60°C.
 - Oxidative Stress: Add 30% (Final conc. 3%). Incubate at RT.

- Control: Sample in solvent only.
- Sampling: Aliquot 100

L at

hours. Neutralize acid/base samples immediately.

- Analysis: Analyze via HPLC-UV (Method below).

Protocol B: HPLC-UV Isomer Discrimination

Rationale: The conjugated 2-enoate absorbs strongly at 220 nm. The deconjugated 3-enoate has negligible absorbance at 220 nm but can be detected by Refractive Index (RI) or at lower wavelengths (205 nm), though solvent cutoff is a risk. Mass Spectrometry (LC-MS) is recommended for definitive isomer identification if UV is ambiguous.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 m, 4.6 x 150 mm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
- Gradient: 50% B to 90% B over 10 minutes (Isocratic hold at 90% B for 5 min).
- Detection:
 - Channel 1: 220 nm (Specific for Target 2-enoate).
 - Channel 2: 205 nm (Detects both, but baseline noise is higher).
- Acceptance Criteria:
 - Target Peak (2-enoate) Purity > 98%.
 - Deconjugated Isomer (3-enoate) < 0.5%.

Protocol C: Thermodynamic Equilibration (Isomer Check)

Objective: Verify if the synthesized batch is the thermodynamic product.

- Dissolve 50 mg of product in 1 mL deuterated chloroform ($CDCl_3$).
- Add a catalytic amount of DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (approx. 5 L).
- Incubate at RT for 24 hours.
- NMR Analysis: Acquire 1H -NMR.
 - Target (2-enoate): Look for the olefinic proton singlet at 6.1 ppm.
 - Isomer (3-enoate): Look for the triplet/multiplet olefinic signal at 6.3 ppm and the loss of the conjugated carbonyl shift.
 - Result: If the integration of the target peak remains constant or increases, the batch is thermodynamically stable.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 10297-63-9, **Ethyl 3-propylhex-2-enoate**. Retrieved from [\[Link\]](#)
- Google Patents (2021). Branched tail lipid compounds and compositions for intracellular delivery of therapeutic agents (US11066355B2). Describes the HWE synthesis of the target compound.

- Lee, P. S., et al. (2004). Energetic preferences for alpha,beta versus beta,gamma unsaturation. Journal of Organic Chemistry. (Provides thermodynamic data on conjugation stabilization). Retrieved from [\[Link\]](#)
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